

Essential Safety and Operational Guide for Handling 3-Hydroxyquinolin-2(1H)-one

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Compound of Interest

Compound Name: 3-Hydroxyquinolin-2(1h)-One

CAS No.: 26386-86-7

Cat. No.: B1207217

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This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **3-Hydroxyquinolin-2(1H)-one**. It includes detailed personal protective equipment (PPE) requirements, operational procedures, and disposal plans to ensure a safe laboratory environment.

Hazard Summary: **3-Hydroxyquinolin-2(1H)-one** is a chemical that requires careful handling due to its potential health hazards. According to safety data, it can cause skin irritation, serious eye irritation, and may cause respiratory irritation[1].

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure when handling **3-Hydroxyquinolin-2(1H)-one**, particularly in its powder form. The following table summarizes the recommended PPE.

Body Part	Personal Protective Equipment	Specifications and Remarks
Hands	Chemical-resistant gloves	<p>Examples of suitable materials include nitrile rubber, neoprene, or butyl rubber[2]. It is recommended to wear two pairs of chemotherapy gloves that meet the ASTM D6978 standard[3][4]. Always inspect gloves for integrity before use and use proper glove removal technique to avoid skin contact[2].</p>
Eyes/Face	Safety glasses with side shields or goggles, and a face shield	<p>Eye protection must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU)[2]. A face shield is recommended when there is a potential for splashing[2].</p>

Respiratory	Fume hood or respirator	All handling of the solid compound should occur in a certified chemical fume hood to prevent inhalation of dust or aerosols[5]. If a fume hood is not available, a NIOSH-approved respirator is required, especially when dusts are generated[2]. For significant vapor or particle exposure, a full face-piece chemical cartridge-type respirator or a powered air-purifying respirator (PAPR) should be used[3].
Body	Laboratory coat or protective gown	A fully-buttoned lab coat is necessary to protect against skin contact[5]. For handling larger quantities or in the event of a spill, a disposable, impermeable gown made of a material like polyethylene-coated polypropylene is recommended[3]. Gowns should be long-sleeved with tight-fitting cuffs and close in the back[4][6].
Other	Head, hair, and shoe covers	For comprehensive protection, especially when handling hazardous compounds, disposable covers for head, hair (including beards), and shoes are advised[3].

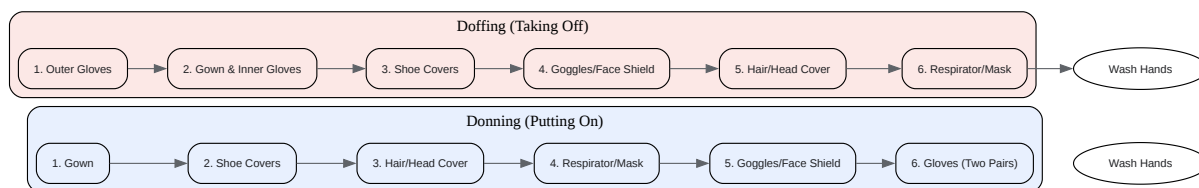
Operational and Disposal Plan

Adherence to a strict operational and disposal plan is critical to minimize exposure and ensure a safe laboratory environment.

Aspect	Procedure
Handling	- Avoid all contact with skin, eyes, and clothing. - Minimize the generation of dust and aerosols[5][7][8]. - Always handle the compound within a well-ventilated area, preferably a certified chemical fume hood[5][7]. - Do not eat, drink, or smoke in the work area[4][7]. - Wash hands thoroughly after handling the substance.
Storage	- Store in a cool, dry, and well-ventilated area[7][8]. - Keep the container tightly sealed[7][9].
Spill Management	- Small Spills: For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place it into a sealed container for disposal[5]. - Large Spills: Immediately evacuate and secure the area to prevent entry[5].
Disposal	- Dispose of all contaminated waste, including used PPE and spill cleanup materials, in a labeled and sealed container[2][5]. - Follow all local, regional, and national regulations for hazardous waste disposal[10]. - Do not dispose of the chemical down the drain[5].

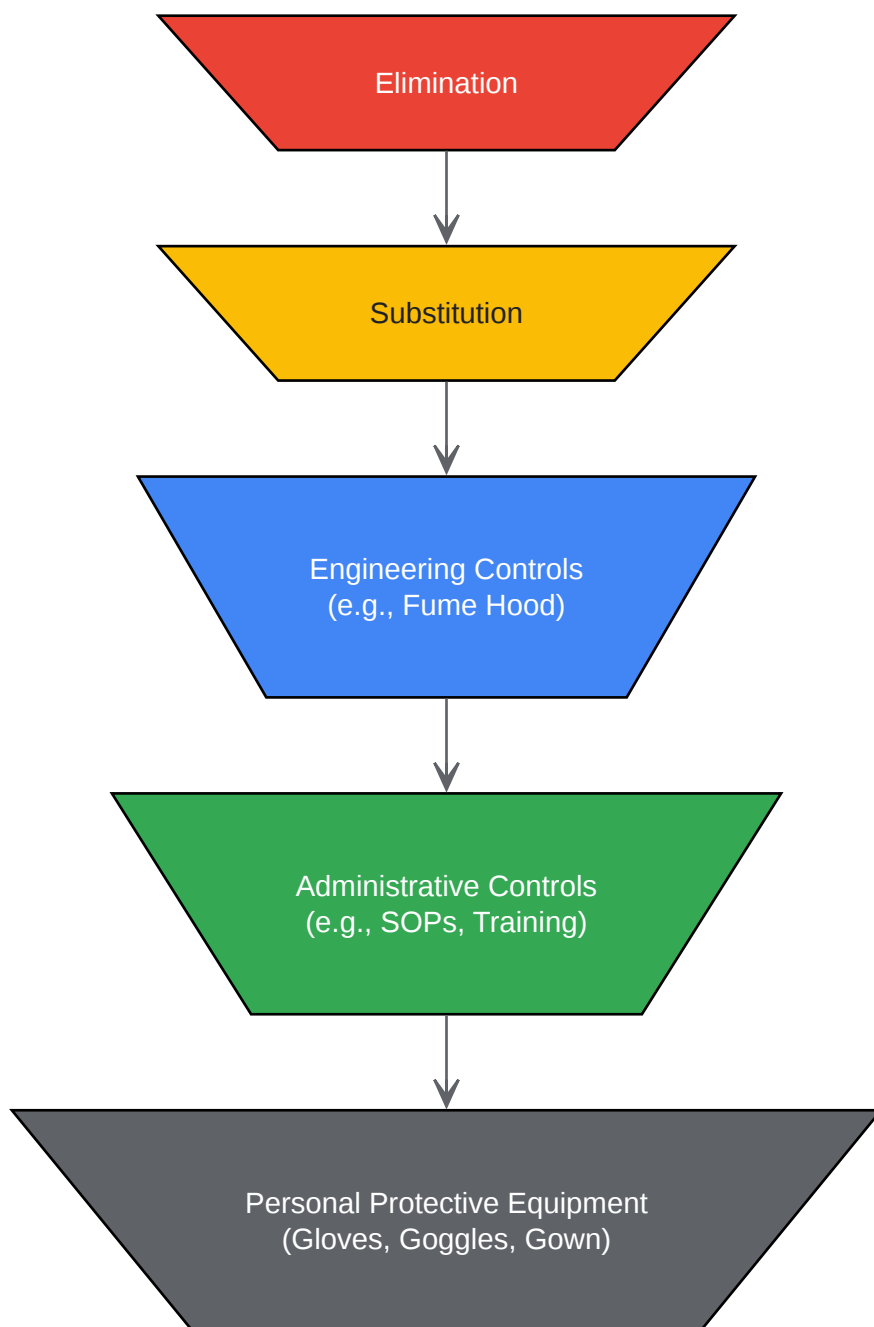
Visual Guides

The following diagrams illustrate key safety workflows for handling **3-Hydroxyquinolin-2(1H)-one**.



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Figure 1: Recommended PPE Donning and Doffing Sequence.



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Figure 2: Hierarchy of Controls for Chemical Handling.

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